

Technical Guide: Mass Spectrometry Profiling of 6-Chloro-9-(1-phenylethyl)purine

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Compound of Interest

Compound Name: 6-Chloro-9-(1-phenylethyl)purine

CAS No.: 112089-30-2

Cat. No.: B053371

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Executive Summary & Compound Profile

6-Chloro-9-(1-phenylethyl)purine is a pivotal intermediate in the synthesis of antiviral and anticancer nucleoside analogs. Its structural integrity is defined by the labile C-N bond connecting the purine base to the chiral phenylethyl moiety and the reactive chlorine at the C6 position.

In drug development, this compound presents two primary analytical challenges:

- **Regioisomerism:** Distinguishing the thermodynamically favored N9-isomer from the kinetic N7-impurity.
- **Isotopic Validation:** Confirming the presence of the chlorine atom via distinct isotopic clustering.

Chemical Identity

Parameter	Detail
IUPAC Name	6-Chloro-9-(1-phenylethyl)-9H-purine
Formula	
Monoisotopic Mass	258.0672 Da ()
Molecular Weight	258.71 g/mol
Key Structural Features	Purine core, C6-Chlorine, N9-benzylic amine

Experimental Methodology

To replicate the fragmentation patterns described below, the following standardized LC-MS/MS protocol is recommended. This workflow ensures reproducibility across quadrupole-time-of-flight (Q-TOF) and triple quadrupole (QqQ) platforms.

Sample Preparation[3]

- Stock Solution: Dissolve 1 mg of analyte in 1 mL DMSO.
- Working Solution: Dilute to 1 µg/mL in 50:50 Acetonitrile:Water + 0.1% Formic Acid.
- Direct Infusion (Optional): For structural elucidation, infuse at 5-10 µL/min.

LC-MS/MS Acquisition Parameters

Parameter	Setting	Rationale
Ionization Mode	ESI Positive (+)	Purines protonate readily at N1/N3.
Capillary Voltage	3.5 kV	Optimal for stable spray without in-source fragmentation.
Cone Voltage	30 V	Sufficient to decluster adducts but preserve the labile C-N bond.
Collision Energy (CE)	Ramp 10–40 eV	Low CE preserves the parent; High CE reveals ring-opening.
Desolvation Temp	350°C	Ensures complete vaporization of the phenylethyl moiety.

Fragmentation Analysis & Mechanism

The mass spectrum of **6-Chloro-9-(1-phenylethyl)purine** is characterized by a "soft" ionization parent ion followed by a distinct, energy-dependent fragmentation tree.

Parent Ion & Isotope Pattern

In ESI(+), the molecule forms the protonated molecular ion

- m/z 259.07 (100%): Monoisotopic peak containing
- m/z 261.07 (~32%): Isotope peak containing
- Diagnostic Value: The ~3:1 intensity ratio between m/z 259 and 261 is the primary confirmation of the 6-chloro substituent. Any deviation suggests dechlorination or

contamination.

Primary Fragmentation Pathway (The "Dealkylation" Step)

The weakest bond in the molecule is the

bond. Upon Collision Induced Dissociation (CID), the dominant pathway is the neutral loss of styrene (

, 104 Da).

- Transition:
- Mechanism: Protonation occurs at N1. Inductive cleavage or a 1,2-hydrogen shift leads to the elimination of the phenylethyl group as neutral styrene, leaving the protonated 6-chloropurine core.
- Observation: This is the base peak at low-to-medium collision energies (15-25 eV).

Secondary Fragmentation (Purine Core Disassembly)

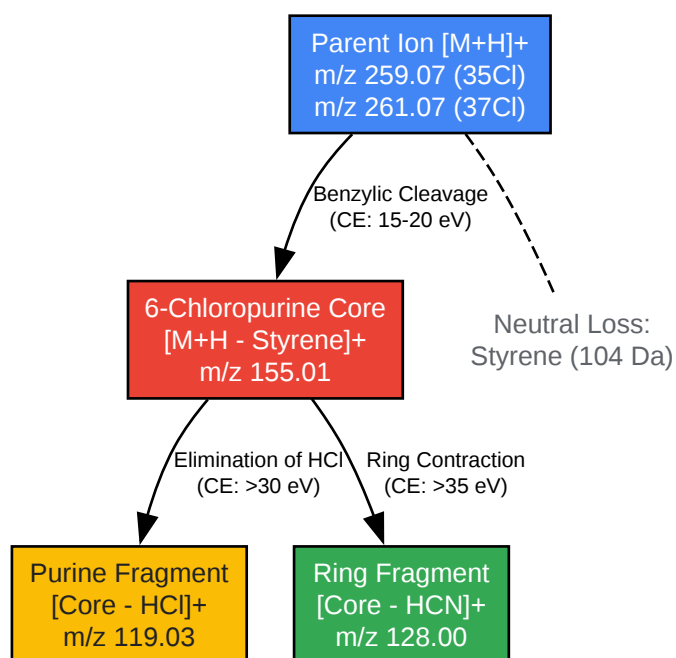
At higher energies (>30 eV), the 6-chloropurine core (

) fragments further.

- Loss of HCl: Elimination of Hydrogen Chloride (36 Da) yields
. This confirms the presence of the chlorine on the ring.
- Ring Opening: Sequential losses of HCN (27 Da) from the pyrimidine or imidazole ring.

Visualizing the Fragmentation Tree

The following diagram maps the mechanistic pathways validated for this scaffold.



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Figure 1: ESI-MS/MS fragmentation tree of **6-Chloro-9-(1-phenylethyl)purine** showing the primary dealkylation pathway and secondary core degradation.

Comparative Guide: Alternatives & Isomers

This section compares the target analyte against its most common structural alternatives to aid in identification.

Comparison: N9-Isomer (Target) vs. N7-Isomer (Impurity)

During synthesis (alkylation of 6-chloropurine), the N7-isomer is a common byproduct.^{[1][2]} Differentiating them is critical for regulatory compliance.

Feature	N9-Isomer (Target)	N7-Isomer (Impurity)
Structure	Alkyl group on Imidazole N9	Alkyl group on Imidazole N7
Retention Time (RP-LC)	Typically elutes later (More lipophilic)	Typically elutes earlier (More polar)
MS/MS Fingerprint	Dominant m/z 155. The N9-C bond is more labile, leading to facile dealkylation.	Mixed Spectrum. N7 alkylation stabilizes the imidazole ring differently; often shows higher abundance of ring-opening fragments relative to dealkylation.
Stability	Thermodynamically stable.[2]	Kinetically favored (often converts to N9 or degrades).

Diagnostic Protocol: If an unknown peak appears at m/z 259:

- Check the ratio of
.
- The N9 isomer typically shows >90% conversion to m/z 155 at 20eV.
- The N7 isomer often requires higher energy to depurinate or shows competing ring fragmentation channels.

Comparison: 6-Chloro vs. 6-Amino (Adenine Derivative)

If the starting material was contaminated or substitution occurred, you may observe the Adenine analog.

Analyte	Parent Ion [M+H] ⁺	Key Fragment	Isotope Pattern
6-Chloro-9-alkyl	259.07	155 (6-Cl-Purine)	3:1 (Cl signature)
6-Amino-9-alkyl	240.12	136 (Adenine)	None (No Cl)

References

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Sources

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